

# Birt 377: Application Notes and Protocols for Cell Culture Assays

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## Compound of Interest

Compound Name: Birt 377

Cat. No.: B15602840

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## Introduction

**Birt 377** is a potent, orally bioavailable small molecule inhibitor of the interaction between the intercellular adhesion molecule-1 (ICAM-1) and lymphocyte function-associated antigen-1 (LFA-1).<sup>[1][2]</sup> This interaction is a critical component of immunological processes, including leukocyte adhesion and migration.<sup>[2][3][4]</sup> By non-covalently binding to the CD11a chain of LFA-1, **Birt 377** acts as a negative allosteric modulator, preventing LFA-1 from binding to ICAM-1.<sup>[2][5]</sup> This mechanism of action makes **Birt 377** a valuable tool for studying inflammatory and immune disorders. In cell culture assays, **Birt 377** can be used to inhibit lymphocyte activity and IL-2 production.<sup>[1][2]</sup>

## Physicochemical and Solubility Data

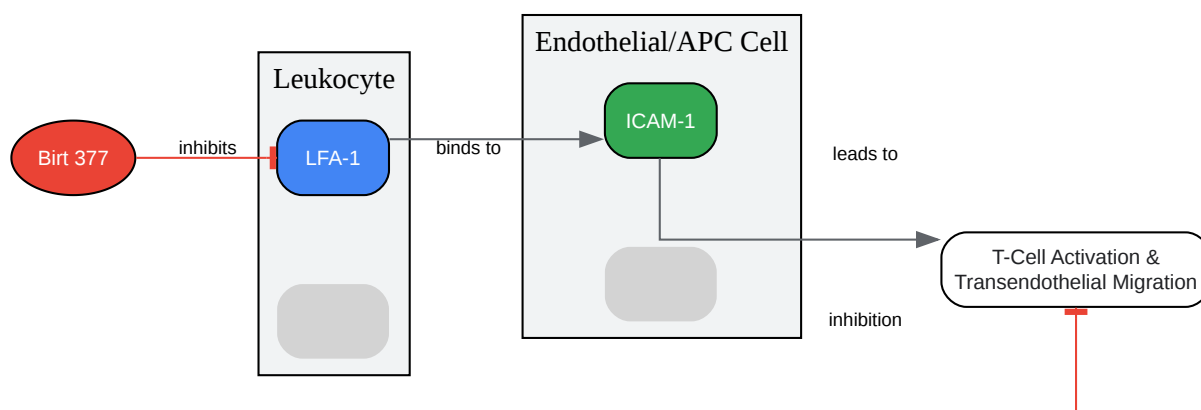
Proper dissolution of **Birt 377** is critical for accurate and reproducible results in cell culture experiments. The following table summarizes the key physicochemical and solubility properties of **Birt 377**.

Property	Value	Source
Molecular Weight	442.13 g/mol	[5]
Formula	C <sub>18</sub> H <sub>15</sub> BrCl <sub>2</sub> N <sub>2</sub> O <sub>2</sub>	[5]
CAS Number	213211-10-0	
Solubility in DMSO	Up to 100 mg/mL (226.18 mM)	[1]
Soluble to 100 mM	[5]	
Solubility in Ethanol	Soluble to 20 mM	[5]

Note: The use of freshly opened, anhydrous DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[1] Ultrasonic treatment may be necessary to fully dissolve the compound in DMSO.[1]

## Birt 377 Signaling Pathway

**Birt 377** targets the interaction between LFA-1 on leukocytes and ICAM-1 on endothelial cells or antigen-presenting cells. This interaction is crucial for T-cell activation and transendothelial migration to sites of inflammation. The diagram below illustrates the inhibitory action of **Birt 377** on this signaling pathway.



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Caption: **Birt 377** inhibits the LFA-1/ICAM-1 interaction.

## Experimental Protocols

### Preparation of **Birt 377** Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Birt 377** in DMSO.

Materials:

- **Birt 377** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- (Optional) Sonicator

Procedure:

- Calculate the required mass of **Birt 377**:
  - For 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 442.13 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 4.42 \text{ mg}$
- Weigh **Birt 377**:
  - Carefully weigh out the calculated amount of **Birt 377** powder and place it in a sterile microcentrifuge tube.
- Add DMSO:
  - Add the appropriate volume of anhydrous DMSO to the tube containing the **Birt 377** powder. For a 10 mM stock, add 1 mL of DMSO for every 4.42 mg of **Birt 377**.

- Dissolve the compound:
  - Vortex the solution vigorously until the powder is completely dissolved.
  - If necessary, use a sonicator to aid dissolution.[\[1\]](#)
- Storage:
  - Store the stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[\[1\]](#) Avoid repeated freeze-thaw cycles.

## Preparation of Working Solutions for Cell Culture

This protocol describes the dilution of the **Birt 377** stock solution to final working concentrations for cell culture assays.

Materials:

- 10 mM **Birt 377** stock solution in DMSO
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes

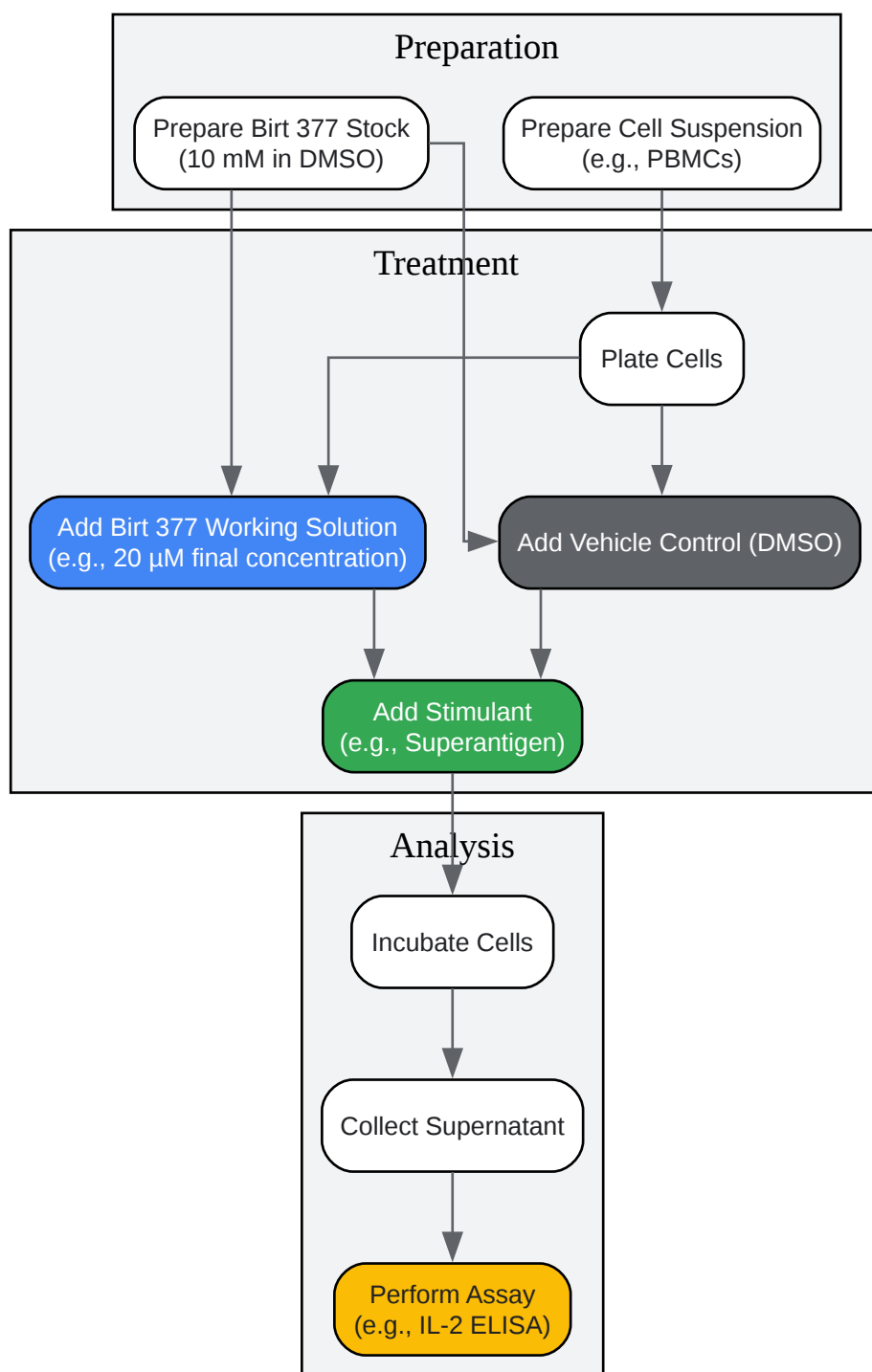
Procedure:

- Determine the final desired concentration:
  - The effective concentration of **Birt 377** can vary depending on the cell type and assay. A common working concentration reported is 20 µM.[\[1\]](#) It is recommended to perform a dose-response curve to determine the optimal concentration for your specific experiment.
- Perform serial dilutions:
  - It is recommended to perform serial dilutions of the stock solution in cell culture medium to reach the final working concentration. This minimizes the final concentration of DMSO in the cell culture, which can be toxic to cells at high concentrations (typically >0.5%).
  - Example for preparing a 20 µM working solution:

- Prepare an intermediate dilution by adding 2  $\mu\text{L}$  of the 10 mM stock solution to 998  $\mu\text{L}$  of cell culture medium. This results in a 200  $\mu\text{M}$  intermediate solution.
- Add the desired volume of the intermediate solution to your cell culture plates. For example, adding 100  $\mu\text{L}$  of the 200  $\mu\text{M}$  intermediate solution to 900  $\mu\text{L}$  of cells in a well will result in a final concentration of 20  $\mu\text{M}$ .
- Vehicle Control:
  - It is crucial to include a vehicle control in your experiments. This control should contain the same final concentration of DMSO as the **Birt 377**-treated samples.

## Experimental Workflow for a Cell-Based Assay

The following diagram outlines a general workflow for utilizing **Birt 377** in a cell-based assay, such as an IL-2 production assay.



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Caption: General workflow for a **Birt 377** cell-based assay.

## Summary of In Vitro Applications and Concentrations

The following table provides a summary of reported in vitro applications and concentrations of **Birt 377**.

Application	Cell Type	Concentration	Outcome	Source
Inhibition of EMT-related marker expression	HT-29	20 $\mu$ M	Inhibited mRNA and protein expression of ZEB2 and Vimentin	<a href="#">[1]</a>
Inhibition of cell migration	HT-29	20 $\mu$ M	Inhibited cell migration when co-cultured with LAD2 cells	<a href="#">[1]</a>
Inhibition of LFA-1 mediated cell binding	SKW3	-	Reversibly inhibited binding to ICAM-1	<a href="#">[5]</a>
Inhibition of superantigen-induced IL-2 production	Lymphocytes	-	Inhibited IL-2 production	<a href="#">[5]</a>

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